

# Essential Safety and Operational Guide for Handling Usp1-IN-13

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Usp1-IN-13

Cat. No.: B15583466

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the potent and orally active USP1 inhibitor, **Usp1-IN-13**. This document provides critical safety protocols and operational procedures to ensure the well-being of laboratory personnel and the integrity of research outcomes.

## Compound Information

**Usp1-IN-13** is a potent inhibitor of Ubiquitin-Specific Protease 1 (USP1), a key enzyme in the DNA damage response pathway. Its inhibitory action on the USP1-UAF1 complex makes it a valuable tool in cancer research.

Property	Value
Catalog Number	HY-176704
CAS Number	2974433-50-4
IC50	0.00102 $\mu$ M

## Personal Protective Equipment (PPE)

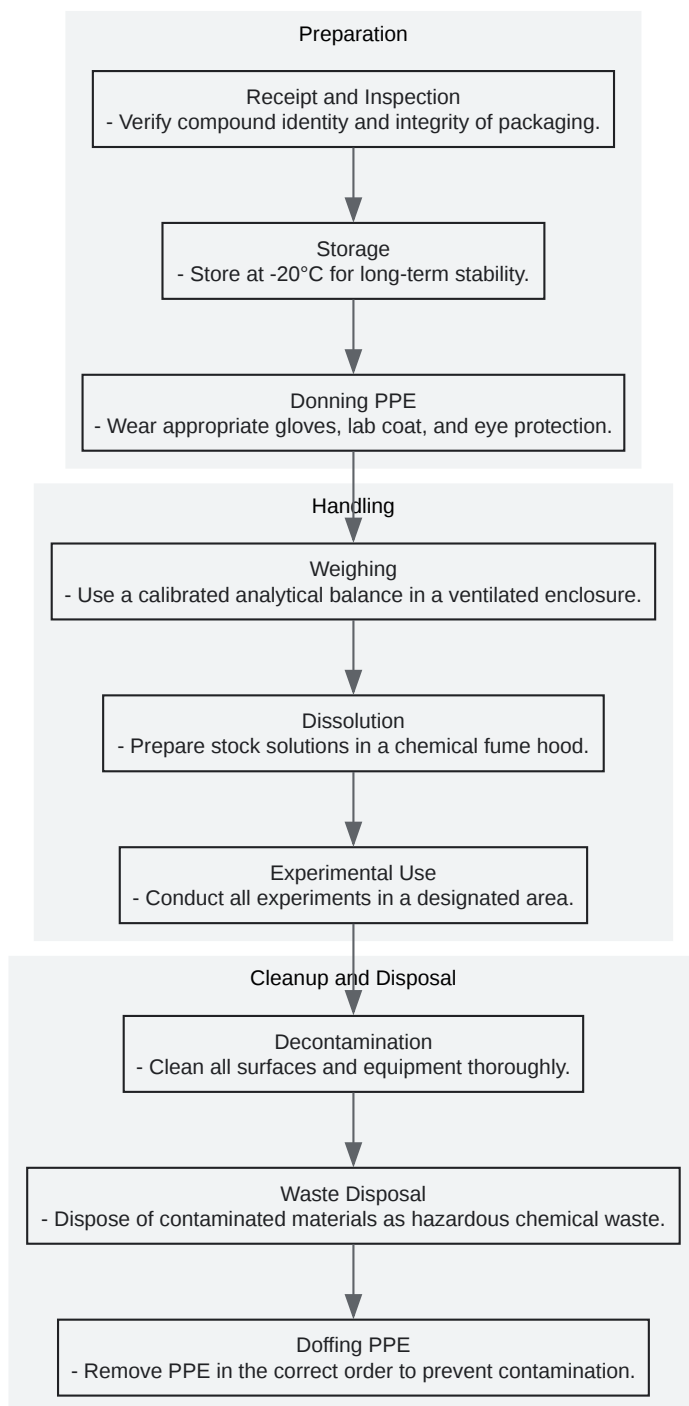
Due to the potent nature of **Usp1-IN-13** and the lack of a publicly available detailed Safety Data Sheet (SDS), stringent adherence to the following personal protective equipment guidelines is mandatory. These recommendations are based on general best practices for handling hazardous research chemicals.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

## Safe Handling and Operational Workflow

Proper handling of **Usp1-IN-13** is crucial to prevent exposure and ensure experimental accuracy. The following workflow outlines the key steps for safe handling from receipt to disposal.

Figure 1. Experimental Workflow for Handling Usp1-IN-13

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)